

# 3-Methoxy-6-methylquinoline: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 3-Methoxy-6-methylquinoline

Cat. No.: B15071393

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Disclaimer: No specific safety and handling data for **3-Methoxy-6-methylquinoline** has been found in publicly available literature and safety data sheets. This guide is compiled from information on structurally similar compounds, namely 6-Methoxyquinoline, 6-Methylquinoline, and the parent compound, Quinoline. The provided information should be used as a precautionary guide, and a comprehensive risk assessment should be conducted before handling **3-Methoxy-6-methylquinoline**.

## Introduction

Quinoline and its derivatives are a class of heterocyclic aromatic compounds with a wide range of applications in medicinal chemistry, agrochemicals, and material science. **3-Methoxy-6-methylquinoline** is a substituted quinoline, and while specific toxicological and safety data are not readily available, its structural similarity to other quinolines necessitates careful handling. This guide aims to provide researchers, scientists, and drug development professionals with a summary of the potential hazards and recommended safety procedures based on data from analogous compounds.

## Hazard Identification and Classification

Based on the GHS classifications of analogous compounds like 6-Methoxyquinoline and 6-Methylquinoline, **3-Methoxy-6-methylquinoline** should be treated as a potentially hazardous substance. The primary hazards are likely to include:

- Acute Oral Toxicity: May be harmful if swallowed.

- Skin Corrosion/Irritation: May cause skin irritation.
- Serious Eye Damage/Eye Irritation: May cause serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.

## GHS Hazard Classification (Analogues)

The following table summarizes the GHS classification for closely related compounds. It is recommended to handle **3-Methoxy-6-methylquinoline** according to these potential hazards.

Compound	GHS Pictogram(s)	Hazard Statement(s)
6-Methoxyquinoline	H315: Causes skin irritation H319: Causes serious eye irritation	
6-Methylquinoline	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	
Quinoline	H302: Harmful if swallowed H312: Harmful in contact with skin H315: Causes skin irritation H319: Causes serious eye irritation H332: Harmful if inhaled H341: Suspected of causing genetic defects H350: May cause cancer H411: Toxic to aquatic life with long lasting effects	

## Physical and Chemical Properties (Analogues)

Understanding the physical and chemical properties is crucial for safe handling and storage. The following table presents data for analogous compounds.

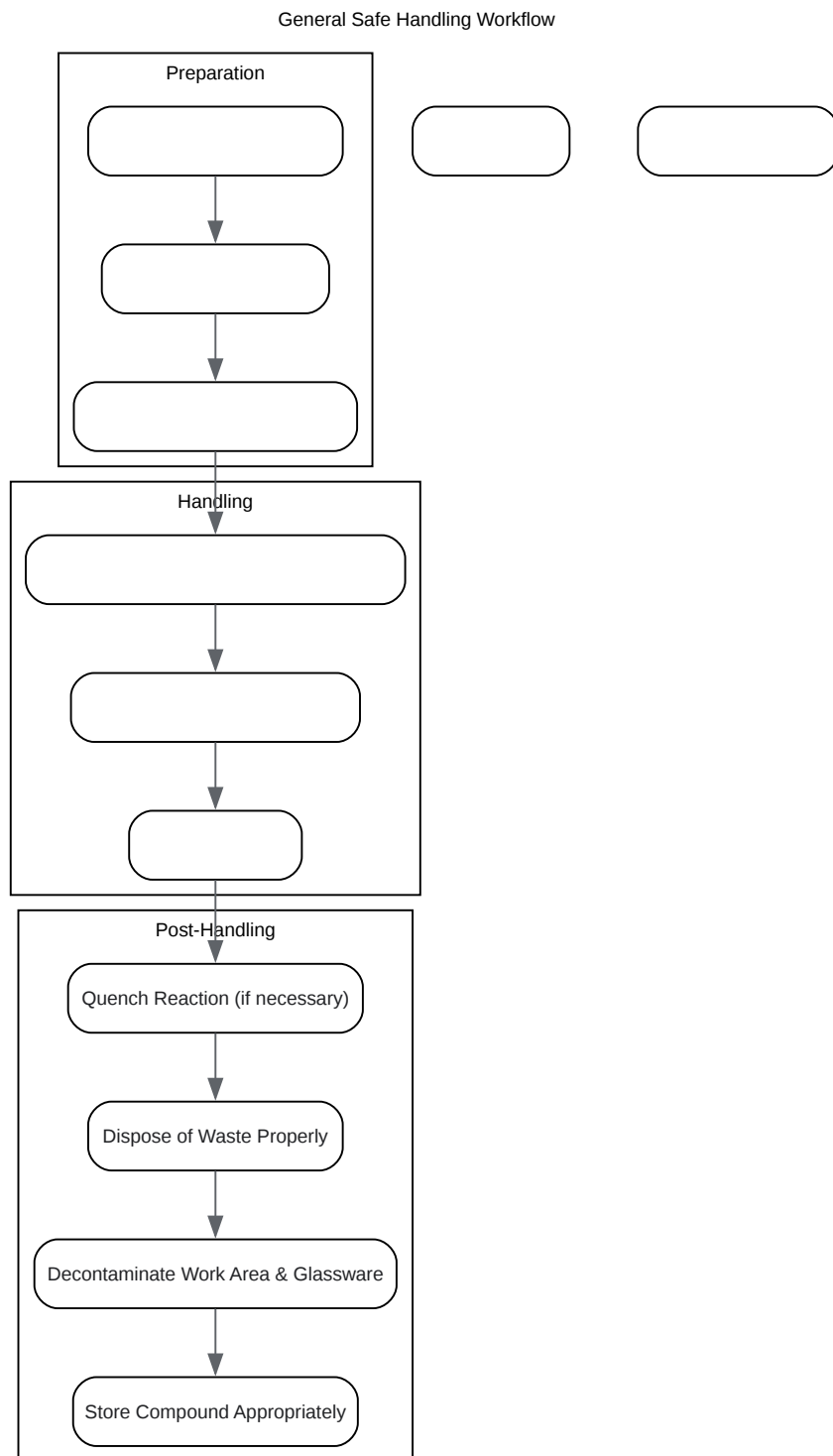
Property	6-Methoxyquinoline	6-Methylquinoline
Appearance	Light yellow liquid or solid	Clear pale yellow liquid or oil
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO	C <sub>10</sub> H <sub>9</sub> N
Molecular Weight	159.18 g/mol	143.19 g/mol
Boiling Point	140-146 °C at 15 mmHg	258-260 °C at 760 mmHg
Melting Point	18-20 °C	9-11 °C
Flash Point	>110 °C (>230 °F)	>112 °C (>234 °F)
Density	1.152 g/mL at 25 °C	1.065 g/mL at 25 °C
Solubility	Insoluble in water, soluble in organic solvents.	Slightly soluble in water. Soluble in ethanol, ether, acetone.

## Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Given the potential hazards, a stringent set of safety protocols should be followed when handling **3-Methoxy-6-methylquinoline**.

### General Handling Workflow

The following diagram outlines a general workflow for safely handling chemical compounds of this nature.



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Caption: A generalized workflow for the safe handling of quinoline derivatives.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection:
  - Wear a flame-retardant laboratory coat.
  - Handle with chemically resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact.
- Respiratory Protection: Use a NIOSH-approved respirator with an organic vapor cartridge if working outside of a fume hood or if ventilation is inadequate.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

## First-Aid Measures

In case of exposure, follow these first-aid measures and seek immediate medical attention.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

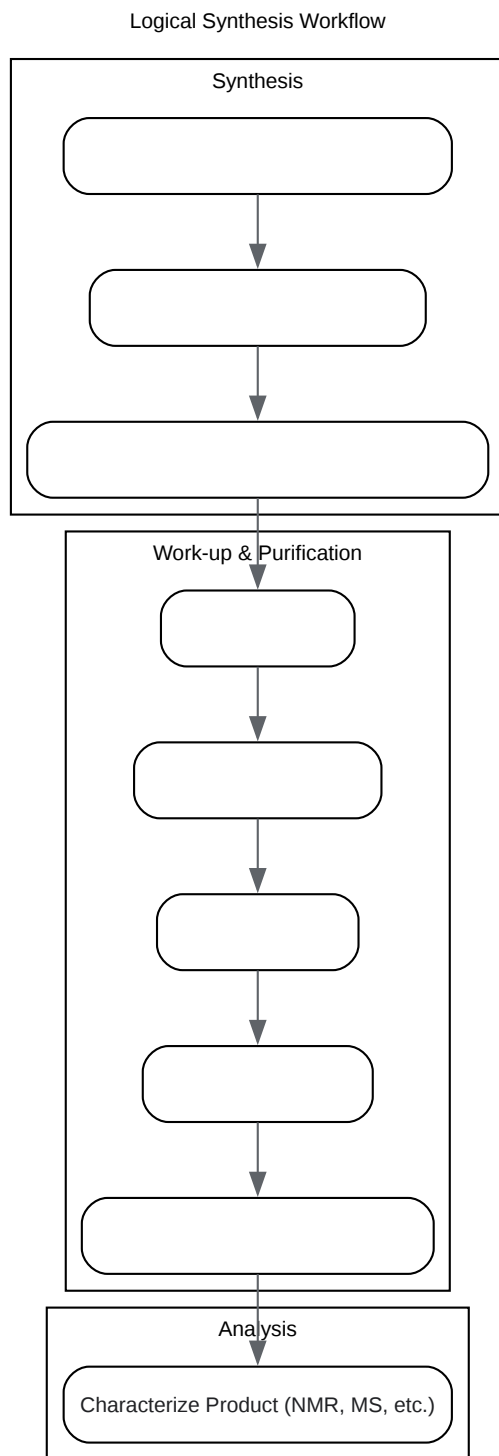
## Storage and Disposal

- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from heat, sparks, and open flames. Protect from light.
- **Disposal:** Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.

## Synthesis and Experimental Considerations

While a specific, detailed synthesis protocol for **3-Methoxy-6-methylquinoline** was not found, the synthesis of structurally similar compounds often involves multi-step reactions. For instance, the synthesis of a substituted 3-methylquinoline involved a one-pot three-component strategy using an arylamine, a benzaldehyde, and an activated alkene with a catalyst, followed by an aromatization step.<sup>[1]</sup> Another approach for a substituted 6-methoxyquinoline involved a Skraup synthesis, reacting p-anisidine with glycerol, an oxidizing agent, and sulfuric acid.

A general logical workflow for a potential synthesis is depicted below.



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Caption: A logical workflow for the synthesis and purification of a quinoline derivative.

When undertaking any synthesis of this nature, it is imperative to:

- Conduct all steps in a well-ventilated chemical fume hood.
- Use appropriate PPE as described in Section 4.2.
- Be aware of the specific hazards of all reagents, intermediates, and byproducts.
- Have an emergency plan in place for spills, fires, or exposures.

## Conclusion

While specific safety data for **3-Methoxy-6-methylquinoline** is lacking, the information available for structurally related compounds provides a strong basis for a cautious and well-informed approach to its handling. Researchers, scientists, and drug development professionals should treat this compound as potentially hazardous, adhering to the stringent safety protocols outlined in this guide. A thorough risk assessment is mandatory before any experimental work is initiated.

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## References

- 1. 2-(4-Chlorophenyl)-4-(3,4-dimethoxy-phenyl)-6-methoxy-3-methylquinoline [mdpi.com]
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